Application Note: Optimization of 17,20-dimethyl PGF1α in Cell Signaling Assays

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Compound of Interest

Compound Name:	*17,20-dimethyl Prostaglandin F1α*
Cat. No.:	*B1162974*

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Abstract & Compound Profile

17,20-dimethyl Prostaglandin F1α (17,20-dimethyl PGF1α) is a synthetic analog of the naturally occurring prostaglandin PGF1α.[1] It shares the lower side-chain structural modifications of Limaprost (a potent PGE1 analog), specifically methyl groups at carbons 17 and 20.[1][2]

While PGF1α is typically a weak agonist at the FP receptor (relative to PGF2α), the addition of the 17,20-dimethyl moiety is designed to enhance metabolic stability (hindering 15-hydroxy dehydrogenase activity and

-oxidation) and potentially increase lipophilicity and receptor residence time.[1]

Critical Note on Pharmacology: As of current literature, there are no published reports comprehensively describing the specific pharmacological profile of 17,20-dimethyl PGF1α.[2] Therefore, this guide serves as a foundational protocol for characterization, treating the compound as a high-potency candidate for FP, IP, and EP receptor interrogation.

Physicochemical Profile

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Property	Specification
Formal Name	9α,11α,15S-trihydroxy-17S,20-dimethyl-prost-13E-en-1-oic acid
Molecular Weight	384.6 g/mol
Formulation	Crystalline Solid
Solubility (DMSO)	> 130 mg/mL
Solubility (Ethanol)	> 50 mg/mL
Solubility (PBS pH 7.2)	> 2 mg/mL
Stability	≥ 4 years at -20°C

Preparation & Handling Protocols

Stock Solution Preparation

To ensure reproducibility, avoid "weighing out" small amounts of the potent solid directly for each experiment. Create a master stock solution.

Reagent: Anhydrous DMSO (Dimethyl sulfoxide), sterile filtered.[1]

- Vial Equilibration: Allow the product vial to equilibrate to room temperature inside a desiccator before opening. This prevents condensation from degrading the lipid.
- Dissolution: Dissolve the entire contents of the vial (e.g., 1 mg or 5 mg) in DMSO to achieve a concentration of 10 mM.
  - Calculation: For 1 mg (MW 384.6), add 260 µL of DMSO to yield ~10 mM.[1]
  - Vortexing:[1] Vortex gently for 30 seconds. The solution should be clear and colorless.
- Aliquotting: Aliquot the stock into light-resistant (amber) microtubes (e.g., 10 µL or 20 µL per tube) to avoid freeze-thaw cycles.
- Storage: Store aliquots at -80°C. Stable for >6 months in this state.

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Working Solution (Day of Experiment)

Buffer: PBS (pH 7.4) or serum-free cell culture media (e.g., DMEM, RPMI).[1]

- Thaw one aliquot of 10 mM stock on ice.
- Serial Dilution: Perform serial dilutions in the assay buffer.
  - Note: Keep the final DMSO concentration on cells < 0.1% to avoid solvent toxicity.
  - Example: Dilute 1 µL of 10 mM stock into 999 µL of media to get a 10 µM working solution (0.1% DMSO). Further dilute from this step.

Experimental Design: Pharmacological Profiling

Because the specific potency is undocumented, a Logarithmic Dose-Response design is mandatory. Based on the "Limaprost effect" (where 17,20-dimethyl modifications confer 10-1,000x potency increases over the parent), the dynamic range must cover nanomolar to micromolar concentrations.[1]

Target Receptors & Signaling Pathways[1]

- FP Receptor (Primary Suspect): Couples to Gq

  PLC

  IP3

  Calcium Mobilization.

- IP/EP Receptors (Secondary Suspects): Couple to Gs

  Adenylyl Cyclase

  cAMP.

Visualization of Signaling Logic

The following diagram outlines the logical flow for characterizing the compound's activity.

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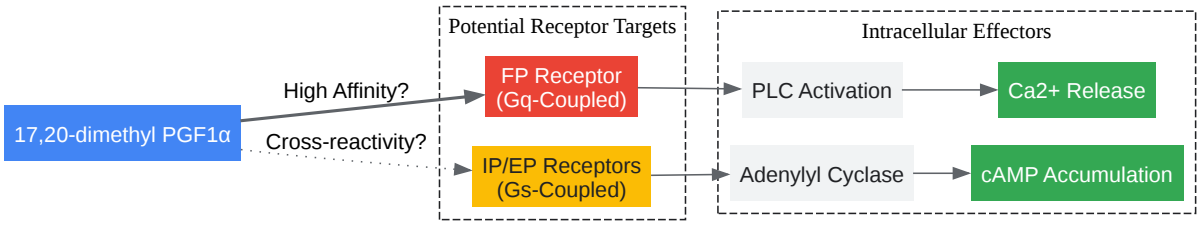

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Caption: Predicted signaling cascade. Primary investigation should focus on Gq-mediated Calcium flux (FP receptor), followed by Gs-mediated cAMP assays to check for off-target IP/EP activity.[1]

Detailed Assay Protocols

Protocol A: Calcium Mobilization Assay (Gq Activity)

Objective: Determine if 17,20-dimethyl PGF1α acts as a potent FP receptor agonist. Cell Line: HEK-293 stably expressing human FP receptor, or native cells (e.g., A7r5 smooth muscle cells).[1]

- Seeding: Plate cells at 50,000 cells/well in a black-walled, clear-bottom 96-well plate. Incubate overnight.
- Dye Loading: Aspirate media and add 100 µL of Calcium-sensitive dye (e.g., Fluo-4 AM or Fura-2) in HBSS buffer. Incubate for 30-60 mins at 37°C.
- Baseline: Measure baseline fluorescence (Ex/Em: 494/516 nm) for 30 seconds.
- Treatment: Inject 17,20-dimethyl PGF1α at varying concentrations (see Table 1).
  - Positive Control: Cloprostenol (Potent FP agonist) at 1 µM.[1]
  - Negative Control:[1] Vehicle (0.1% DMSO).[1]

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- Readout: Monitor fluorescence peak and Area Under Curve (AUC) for 120 seconds.

Protocol B: cAMP Accumulation Assay (Gs Activity)

Objective: Assess cross-reactivity with IP or EP receptors.

- Seeding: Plate cells (e.g., CHO-K1 or PC12) in a 96-well plate.
- Pre-treatment: Treat cells with IBMX (500 µM) for 30 mins to inhibit phosphodiesterase activity.
- Stimulation: Add 17,20-dimethyl PGF1α (10 µM high dose screen) for 30 minutes.
  - Positive Control: Forskolin (10 µM).[1]
- Lysis & Detection: Lyse cells and quantify cAMP using a competitive ELISA or TR-FRET kit.

Recommended Concentration Range (Table 1)

Condition	Concentration	Rationale
Low Dose	1 nM	Test for "Limaprost-like" high potency.
Mid Dose	100 nM	Typical EC50 range for standard PGs.
High Dose	10 µM	Detect weak partial agonism (PGF1α-like).[1]
Vehicle	0.1% DMSO	Baseline subtraction.

Troubleshooting & Optimization

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Issue	Probable Cause	Corrective Action
Precipitation in Media	Concentration too high (>100 µM) or cold media used.[1]	Dilute stock in warm (37°C) media. Do not exceed 50 µM in aqueous buffer.
No Response (Ca2+)	Compound is not an FP agonist or receptor density is low.[1]	Verify receptor expression with Positive Control (Cloprostenol).[1] If P.C. works, the compound may be IP-selective (run cAMP assay).[1]
High Background	DMSO toxicity.[3]	Ensure final DMSO < 0.1%. Include a "Media Only" control.
Variable Data	Lipid oxidation.	Use fresh aliquots. Do not store diluted working solutions > 24 hours.

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